

# Eu(fod)<sub>3</sub>-d<sub>30</sub> Lewis acid catalyst synthesis

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## Compound Focus: Eu(fod)<sub>3</sub>-d<sub>30</sub>

CAS No.: 56689-47-5

Cat. No.: S3560025

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## Fundamental Properties of Eu(fod)<sub>3</sub>

Eu(fod)<sub>3</sub> is a coordination complex where a europium(III) center is bound to three bidentate "fod" ligands (the anion of 6,6,7,7,8,8,8-heptafluoro-2,2-dimethyl-3,5-octanedione) [1]. Its key characteristics are summarized in the table below.

Property	Description
Chemical Formula	C <sub>30</sub> H <sub>30</sub> EuF <sub>21</sub> O <sub>6</sub> [1] [2]
Molar Mass	1037.49 g/mol [1]
Appearance	Yellow powder [1]
Melting Point	203–207 °C [1]
Primary Uses	NMR shift reagent; Lewis acid catalyst in organic synthesis [1]
Key Feature	Highly paramagnetic; strong Lewis acid with affinity for hard bases (e.g., ethers, amines) [1]

## Applications in Organic Synthesis

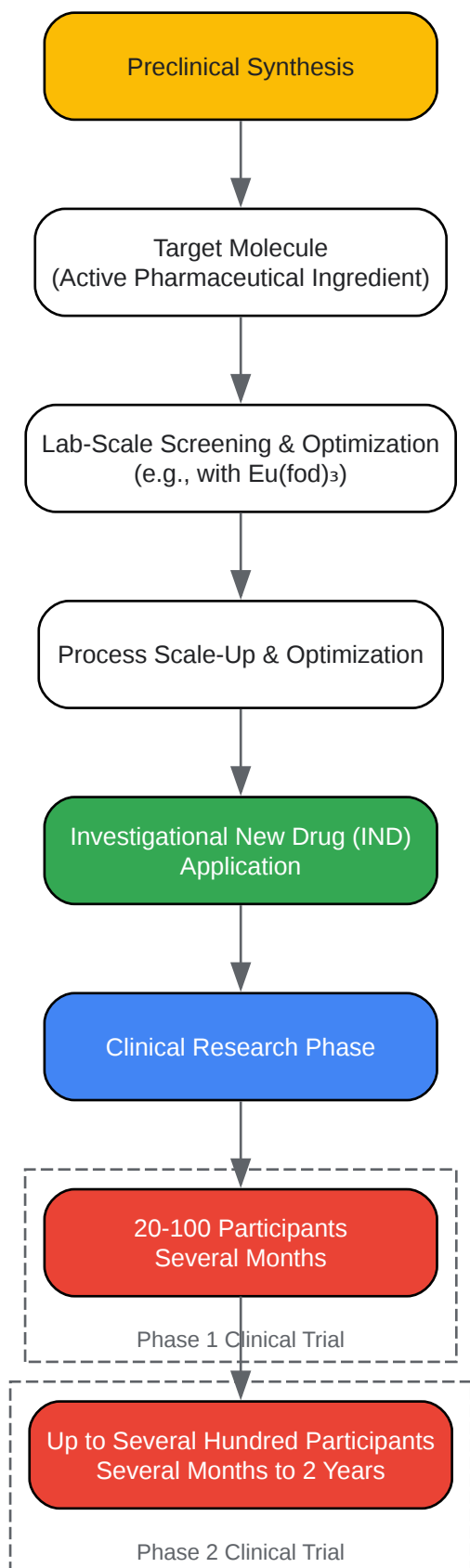
$\text{Eu}(\text{fod})_3$  is an effective catalyst for various carbon-carbon bond-forming reactions. Its strong Lewis acidity and solubility in non-polar solvents make it particularly useful [1].

**Catalytic Reactions** The table below outlines some key reactions catalyzed by  $\text{Eu}(\text{fod})_3$  and related fluorosulfonate Lewis acids.

Reaction Type	Example	Key Features	Catalytic System & Yield
<b>Diels-Alder</b>	Cyclocondensation of dienes with aldehydes to dihydropyrans [1]	High <b>endo</b> -selectivity [1]	$\text{Eu}(\text{fod})_3$ [1]
<b>Friedel-Crafts Acylation</b>	Acylation of anisole [3]	Requires only 1 mol% catalyst; recyclable [3]	$\text{Hf}[\text{N}(\text{SO}_2\text{-}n\text{-C}_8\text{F}_{17})_2]_4$ (80-92% yield) [3]
<b>Direct Esterification</b>	Esterification of carboxylic acids with alcohols [3]	Proceeds under mild conditions (<100 °C) in water-containing systems [3]	$\text{Hf}[\text{N}(\text{SO}_2\text{-}n\text{-C}_8\text{F}_{17})_2]_4$ (82-92% yield) [3]
<b>Acetylation</b>	Acetylation of cyclohexanol [3]	Catalyst recycled 5 times without activity loss [3]	$\text{Yb}[\text{C}(\text{SO}_2\text{-}n\text{-C}_8\text{F}_{17})_3]_3$ / $\text{Sc}[\text{C}(\text{SO}_2\text{-}n\text{-C}_8\text{F}_{17})_3]_3$ (>98% yield) [3]

## Workflow for Catalyst Use in Drug Development

The following diagram illustrates how a Lewis acid catalyst like  $\text{Eu}(\text{fod})_3$  fits into the early drug development pipeline, from preclinical synthesis to clinical research application.



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## Experimental Protocol for a Diels-Alder Reaction

The following is a generalized protocol for a  $\text{Eu}(\text{fod})_3$ -catalyzed Diels-Alder reaction, based on its documented use [1].

### Materials

- **Reactants:** Diene and aldehyde (or other dienophile).
- **Catalyst:**  $\text{Eu}(\text{fod})_3$ .
- **Solvent:** Anhydrous non-polar solvent (e.g., dichloromethane, DCM).
- **Equipment:** Round-bottom flask, stir bar, septum, nitrogen inlet, syringe, heating mantle.

### Procedure

- **Reaction Setup:** Under a nitrogen atmosphere, add the diene (1.0 equivalent) and the aldehyde (1.2 equivalents) to anhydrous DCM in a round-bottom flask.
- **Catalyst Addition:** Add  $\text{Eu}(\text{fod})_3$  (5-10 mol%) to the reaction mixture.
- **Stirring and Reaction:** Stir the reaction mixture at room temperature or under mild heating (e.g., 40°C). Monitor the reaction progress by TLC or GC-MS.
- **Work-up:** Upon completion, quench the reaction by adding a small amount of water or a saturated aqueous solution of sodium bicarbonate.
- **Extraction:** Transfer the mixture to a separatory funnel, extract the aqueous layer with DCM (3 times), and combine the organic layers.
- **Purification:** Dry the combined organic layers over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure. Purify the crude product using flash column chromatography to obtain the desired dihydropyran or other cycloadduct.

## Seeking Specialized Information

While the information above provides a solid foundation for working with  $\text{Eu}(\text{fod})_3$ , finding specifics on the deuterated  $\text{Eu}(\text{fod})_3\text{-d}_{30}$  may require more targeted searches.

- **Check Chemical Supplier Catalogs:** Major suppliers (e.g., Sigma-Aldrich, TCI Chemicals) often provide detailed technical data sheets and synthesis notes for specialized compounds like deuterated reagents.

- **Search in Patents:** Patent documents can be a valuable source of detailed, practical synthetic methodologies that are not always found in journal articles.

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## References

1. EuFOD - Wikipedia [en.m.wikipedia.org]
2. EuFOD | C30H30EuF21O6 [chemspider.com]
3. Development of Fluorous Lewis Acid-Catalyzed Reactions [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Eu(fod)<sub>3</sub>-d<sub>30</sub> Lewis acid catalyst synthesis]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b3560025#eu-fod-3-d30-lewis-acid-catalyst-synthesis>]

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